

In-Depth Technical Guide: Physical Properties & Characterization of 7,7-Dimethyloctanoic Acid[1]

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Compound of Interest

Compound Name: 7,7-Dimethyloctanoic acid

CAS No.: 130776-67-9

Cat. No.: B6159452

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Executive Summary & Chemical Identity[2][3]

7,7-Dimethyloctanoic acid is a specialized medium-chain fatty acid derivative characterized by a terminal neo-structure (tert-butyl group) at the omega end of the carbon chain. Unlike its commercially ubiquitous isomer "Neodecanoic acid" (often a mixture of alpha-branched isomers like 2,2-dimethyloctanoic acid), the 7,7-isomer possesses a linear alkyl spacer capped by steric bulk.

This structural distinction is critical in drug development. While alpha-branching (2,2-) hinders esterification/hydrolysis at the head group, omega-branching (7,7-) specifically blocks

-oxidation and

-oxidation from the tail, significantly enhancing metabolic stability without sterically compromising the carboxylic acid pharmacophore.

Chemical Nomenclature & Identifiers[1][2][4][5][6]

Identifier	Details
IUPAC Name	7,7-Dimethyloctanoic acid
Common Synonyms	Neo-decanoic acid (ambiguous - see Note); -tert-butylhexanoic acid
CAS Number	130776-67-9 (Specific Isomer); 26896-20-8 (Mixture/Generic)
Molecular Formula	
SMILES	<chem>CC(C)(C)CCCCC(=O)O</chem>
InChI Key	YPIFGDQKSSMYHQ-UHFFFAOYSA-N



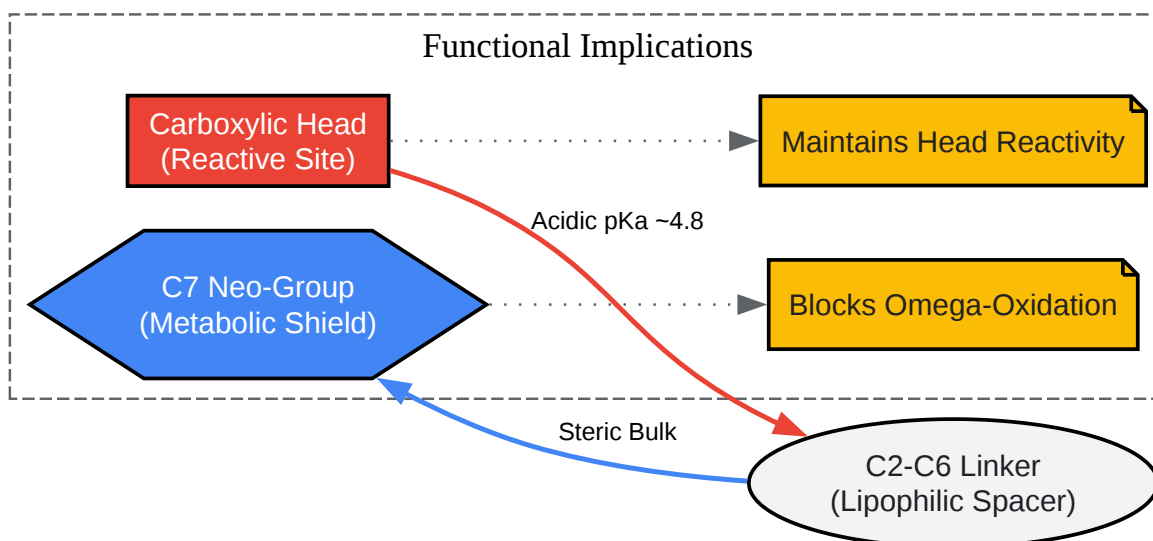
CRITICAL NOTE ON CAS CONFUSION: Commercial databases frequently conflate CAS 130776-67-9 with "Neodecanoic acid" or "2,2-dimethyloctanoic acid." Researchers must verify the structure via NMR to ensure the gem-dimethyl group is at position 7 (tail) and not position 2 (head).

Structural Analysis & Visualization

The molecule consists of a carboxylic acid head group, a flexible pentamethylene spacer (to
, and a quaternary carbon at position 7.

Diagram 1: Structural Topology & Steric Mapping

This diagram illustrates the specific atom mapping and the "Metabolic Shield" provided by the tert-butyl tail.



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Figure 1: Functional topology of **7,7-Dimethyloctanoic acid** showing the separation of the reactive head group from the metabolically protective tail.

Physical & Thermodynamic Properties[1][3][6][7][9]

The following data distinguishes between the pure 7,7-isomer (derived from computational consensus and synthesis data) and the commercial mixture often supplied under generic labels.

Table 1: Physicochemical Constants

Property	Pure 7,7-Isomer (Predicted/Experimental)	Commercial Mixture (Neodecanoic)	Relevance to Protocol
Molecular Weight	172.27 g/mol	172.27 g/mol	Stoichiometric calculations.
Physical State	Liquid (at 20°C)	Liquid	Handling and dispensing.
Boiling Point	265.6 ± 8.0 °C (760 mmHg)	243 – 253 °C	High BP requires vacuum distillation for purification.
Melting Point	< -30 °C (Est.)	-40 to -51 °C	Remains liquid in cold storage.
Density	0.908 ± 0.06 g/cm ³	0.91 g/cm ³	Volumetric dosing accuracy.
Refractive Index	1.439 – 1.443	~1.439	Quick purity check (vs. water 1.33).
Flash Point	121.3 ± 9.8 °C	122 °C	Safety classification (Combustible).
Vapor Pressure	~0.002 kPa (25°C)	0.002 kPa	Low volatility; minimal inhalation risk at RT.

Solubility & Lipophilicity Profile

For drug formulation and extraction protocols, the lipophilicity profile is the governing factor.

- LogP (Octanol/Water): 3.60 – 3.70
 - Implication: Highly lipophilic. The compound will partition strongly into organic layers (DCM, Ethyl Acetate) during extraction.
- Water Solubility: 0.025 – 0.08 g/L (Very Poor)

- Protocol Adjustment: Aqueous reactions require a co-solvent (THF, DMF) or a phase transfer catalyst.
- pKa (Acid Dissociation): 4.78 ± 0.10 ^[1]
 - Implication: At physiological pH (7.4), the molecule exists almost exclusively as the carboxylate anion (), increasing its solubility in plasma compared to formulation buffers at pH 4.

Spectroscopic Characterization

To validate the identity of **7,7-dimethyloctanoic acid** against its isomers (e.g., 2,2-dimethyl), use the following diagnostic signals.

Nuclear Magnetic Resonance (NMR)

- ¹H-NMR (CDCl₃, 400 MHz):
 - 0.86 ppm (s, 9H): Strong singlet corresponding to the terminal tert-butyl group (C8, C9, C10). Note: A 2,2-isomer would show this singlet but with different splitting patterns downstream.
 - 1.15-1.35 ppm (m, 6H): Multiplet envelope for the methylene chain ().
 - 1.55-1.65 ppm (m, 2H): Methylene protons at .
 - 2.35 ppm (t, J=7.5 Hz, 2H): Triplet for the -methylene protons () adjacent to the carbonyl. Crucial Distinction: In 2,2-dimethyl isomers, this signal is absent.
 - 11.0-12.0 ppm (br s, 1H): Carboxylic acid proton.

Synthesis & Purity Considerations

Since commercial sources are often mixtures, synthesizing the pure 7,7-isomer is often required for rigorous SAR (Structure-Activity Relationship) studies.

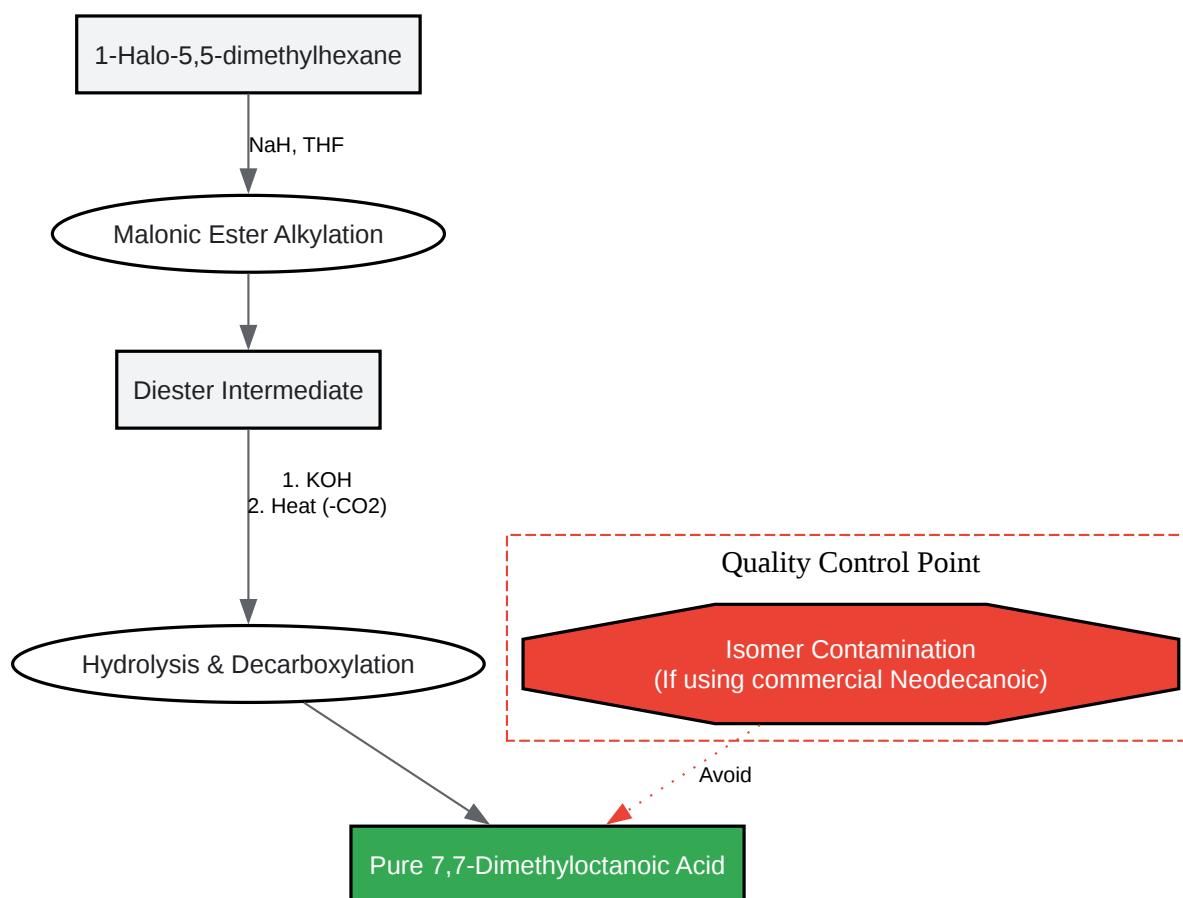
Recommended Synthesis Route (Malonic Ester Synthesis)

To ensure the neo-tail is intact:

- Starting Material: 1-Chloro-5,5-dimethylhexane (or corresponding bromide).
- Alkylation: React with Diethyl malonate (
).
- Decarboxylation: Hydrolysis followed by thermal decarboxylation yields pure **7,7-dimethyloctanoic acid**.

Diagram 2: Synthesis & Impurity Logic

This workflow highlights where isomer contamination typically occurs.



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Figure 2: Synthetic pathway for high-purity generation, contrasting with commercial mixture risks.

Handling, Safety, and Stability

Storage Protocol

- **Hygroscopicity:** Low. The lipophilic tail protects the acid head, but standard desiccation is recommended.
- **Temperature:** Store at room temperature (15-25°C). Refrigeration is acceptable but not strictly necessary due to high chemical stability.

- Container: Glass or HDPE. Avoid LDPE for long-term storage due to potential leaching of the lipophilic acid.

Safety Profile (GHS Classifications)

- Skin Irritation (Category 2): Causes skin irritation.
- Eye Damage (Category 1/2A): Risk of serious eye damage due to acidity and surfactant properties.
- PPE: Nitrile gloves, safety goggles, and lab coat are mandatory.

References

- National Center for Biotechnology Information. (2023). PubChem Compound Summary for CID 17930367: 2,7-Dimethyloctanoic acid (Isomer Comparison). Retrieved from [\[Link\]](#)
- ChemSrc. (2025).^[2] 2,2-Dimethylcaprylic Acid vs **7,7-Dimethyloctanoic Acid**: CAS 130776-67-9 Data.^[3]^[2] Retrieved from [\[Link\]](#)

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Sources

- 1. 2,2-DIMETHYLCAPRYLIC ACID | 130776-67-9 [\[chemicalbook.com\]](#)
- 2. 2,2-DIMETHYLCAPRYLIC ACID | CAS#:130776-67-9 | Chemsrcc [\[chemsrc.com\]](#)
- 3. Neodecanoic Acid or Neo Decanoic Acid Manufacturers, with SDS [\[mubychem.com\]](#)
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